

Proper Disposal Procedures for Non-Ovlon (Norethindrone and Ethinyl Estradiol)

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Compound of Interest

Compound Name: Non-ovlon

Cat. No.: B1258967

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Non-Ovlon**, an oral contraceptive containing the active pharmaceutical ingredients (APIs) norethindrone and ethinyl estradiol. Adherence to these procedures is critical for laboratory safety, regulatory compliance, and environmental protection.

Chemical and Safety Data Overview

Non-Ovlon's active components, norethindrone and ethinyl estradiol, are synthetic hormones that require careful handling and disposal due to their biological activity and potential environmental impact. Below is a summary of their key safety information.

Table 1: Safety and Hazard Information for **Non-Ovlon** Active Ingredients

Property	Norethindrone	Ethinyl Estradiol
CAS Number	68-22-4[1]	57-63-6[2]
GHS Hazard Statements	H351: Suspected of causing cancer.[1][3] H360: May damage fertility or the unborn child.[1][3] H410: Very toxic to aquatic life with long lasting effects.[1][3]	H302: Harmful if swallowed.[4] H350: May cause cancer.[4] H360: May damage fertility or the unborn child.[4][5] H410: Very toxic to aquatic life with long lasting effects.[4][5]
Signal Word	Danger[1]	Danger[4]
DEA Schedule	Not a controlled substance[6]	Not a controlled substance[7][8]

Environmental Impact and Regulatory Framework

Synthetic hormones like those in **Non-Ovlon** are potent endocrine-disrupting chemicals (EDCs).[9] Improper disposal, such as flushing down the drain, can lead to their release into aquatic environments, where they can adversely affect the reproductive cycles of wildlife, particularly fish.[10][11]

In the United States, the Environmental Protection Agency (EPA) regulates the disposal of pharmaceutical waste. The "Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine" (Subpart P of 40 CFR 266) provides a framework for healthcare facilities and is a valuable reference for research laboratories.[12] A key provision of this rule is the prohibition of sewerage (flushing) hazardous waste pharmaceuticals.[13] While research laboratories may not always fall under the same category as healthcare facilities, adopting these best practices is crucial for environmental stewardship.

Experimental Protocol for Proper Disposal of Non-Ovlon

This protocol outlines the step-by-step procedure for the safe disposal of **Non-Ovlon** (norethindrone and ethinyl estradiol) from a laboratory setting. This procedure is designed to comply with EPA recommendations and minimize environmental release.

3.1. Materials Required:

- Personal Protective Equipment (PPE): Safety glasses, lab coat, and nitrile gloves.
- Sealable plastic bags or containers.
- Inert, undesirable material (e.g., used coffee grounds, cat litter).
- Hazardous waste labels.
- Access to a licensed hazardous waste disposal service.

3.2. Procedure:

- Don Personal Protective Equipment (PPE): Before handling **Non-Ovlon**, ensure you are wearing appropriate PPE, including safety glasses, a lab coat, and nitrile gloves.[\[14\]](#)
- Segregate Pharmaceutical Waste: Identify and segregate all expired, unused, or unwanted **Non-Ovlon** tablets. Do not mix with other chemical or biological waste streams unless explicitly permitted by your institution's hazardous waste program.
- Render the Pharmaceuticals Unusable (for solid forms):
 - Remove the tablets from their original packaging.
 - Place the tablets in a sealable plastic bag or container.
 - Add an undesirable, inert substance to the container, such as used coffee grounds or cat litter. This makes the drug unappealing and less likely to be diverted.[\[15\]](#)
 - Add a small amount of water to dissolve the tablets.
 - Seal the container securely.
- Label as Hazardous Waste:
 - Affix a hazardous waste label to the sealed container.

- The label should clearly state "Hazardous Waste - Pharmaceuticals" and list the active ingredients: "Norethindrone" and "Ethinyl Estradiol."
- Store for Pickup:
 - Store the labeled container in a designated, secure area for hazardous waste accumulation, away from general laboratory traffic.
 - Follow your institution's guidelines for the temporary storage of hazardous waste.
- Arrange for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Ensure the disposal vendor will manage the waste via incineration, which is the EPA's recommended method for pharmaceutical waste.[\[16\]](#)

Important Note: DO NOT flush **Non-Ovlon** tablets down the toilet or drain.[\[13\]](#)[\[17\]](#) This practice directly contributes to the contamination of waterways with endocrine-disrupting compounds.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Non-Ovlon**.

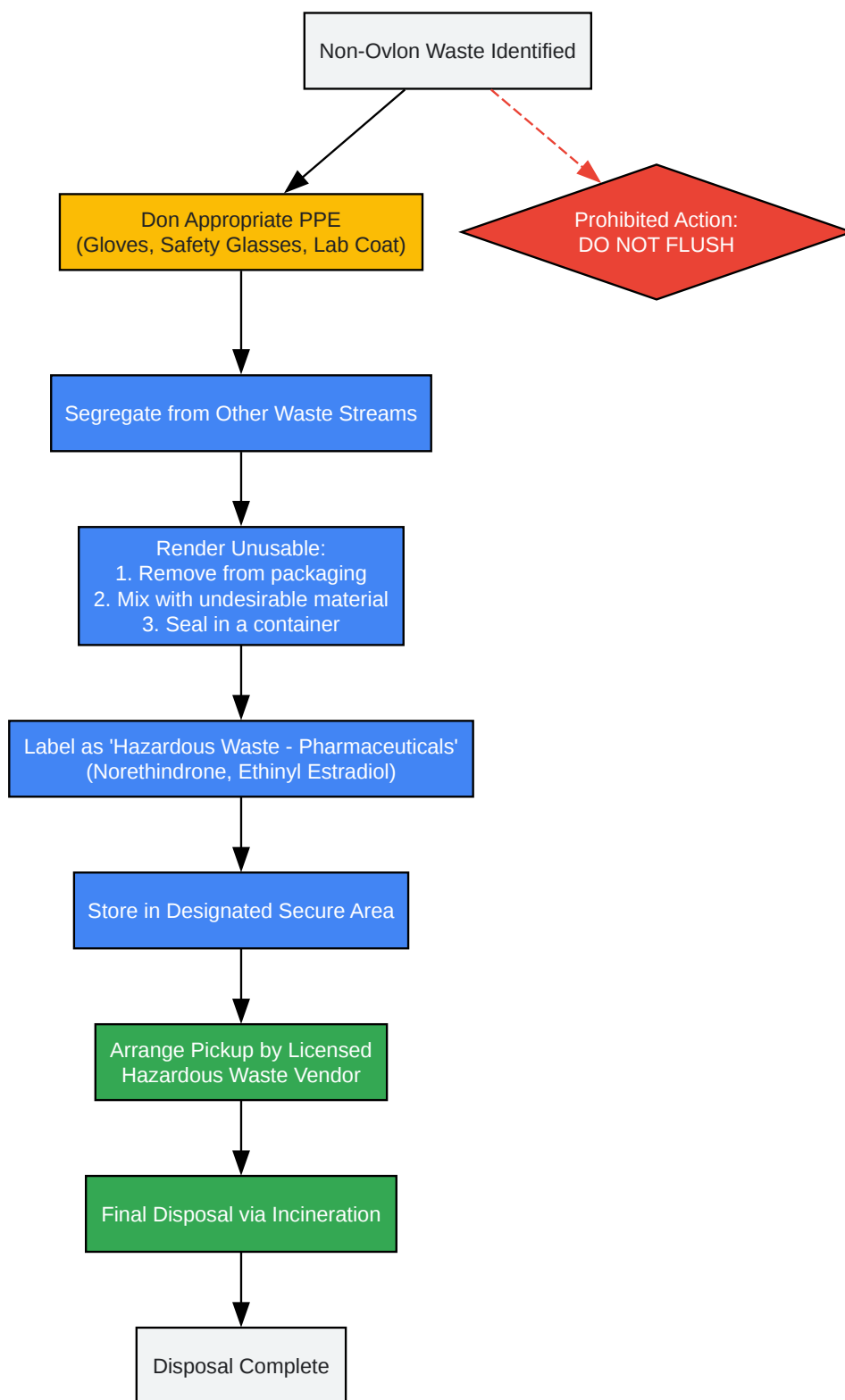


Figure 1: Non-Ovlon Disposal Workflow

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Caption: Workflow for the safe and compliant disposal of **Non-Ovlon**.

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- To cite this document: BenchChem. [Proper Disposal Procedures for Non-Ovlon (Norethindrone and Ethinyl Estradiol)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1258967#non-ovlon-proper-disposal-procedures>]

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